Technical Guide: 4-Methoxy-3-[(4-methylphenoxy)methyl]benzaldehyde

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Methoxy-3-[(4-methylphenoxy)methyl]benzaldehyde*
CAS No.:	*438219-52-4*
Cat. No.:	*B454898*

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CAS Number: 438219-52-4 Molecular Formula: $C_{16}H_{16}O_3$ Molecular Weight: 256.30 g/mol

Executive Summary

4-Methoxy-3-[(4-methylphenoxy)methyl]benzaldehyde (CAS 438219-52-4) is a critical aromatic aldehyde intermediate used primarily in the synthesis of pharmaceutical agents targeting metabolic disorders. Structurally, it features a benzaldehyde core substituted with a methoxy group at the para position and a (4-methylphenoxy)methyl ether moiety at the meta position. This specific substitution pattern is highly relevant in the development of Peroxisome Proliferator-Activated Receptor (PPAR) agonists, particularly those modulating lipid metabolism and insulin sensitivity (e.g., analogs related to the phenoxyacetic acid class of drugs).

This guide details the compound's physicochemical profile, validated synthesis protocols, analytical characterization, and its strategic role in drug discovery.[1]

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Chemical Profile & Physicochemical Properties[1][2][3][4][5][6]

The compound is a lipophilic ether-aldehyde. Its stability and reactivity are governed by the electron-donating methoxy and phenoxy-ether groups, which activate the aromatic ring while the aldehyde function remains the primary handle for further derivatization (e.g., Knoevenagel condensation, reductive amination).

Table 1: Physicochemical Specifications

Property	Specification	Note
IUPAC Name	4-Methoxy-3-[(4-methylphenoxy)methyl]benzaldehyde	
CAS Number	438219-52-4	Confirmed Identifier
Appearance	White to Off-White Solid	Crystalline powder
Melting Point	88 – 92 °C	Typical range for pure substance
Solubility	Soluble in DCM, DMSO, DMF, Ethyl Acetate	Insoluble in water
LogP (Predicted)	~3.8	Lipophilic
Flash Point	>110 °C	Estimated
Purity Standard	≥97% (HPLC)	Required for API synthesis

Synthesis & Manufacturing Protocol

The industrial and laboratory-scale synthesis of this compound typically follows a Williamson Ether Synthesis pathway. This involves the nucleophilic displacement of a benzylic halide by a phenol derivative.

Retrosynthetic Analysis

The molecule is disconnected at the benzylic ether bond:

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- Electrophile: 3-(Chloromethyl)-4-methoxybenzaldehyde (or the corresponding bromide).
- Nucleophile:p-Cresol (4-Methylphenol).

Experimental Protocol (Step-by-Step)

Objective: Synthesis of **4-Methoxy-3-[(4-methylphenoxy)methyl]benzaldehyde** via nucleophilic substitution.

Reagents:

- 3-(Chloromethyl)-4-methoxybenzaldehyde (1.0 eq)
- p-Cresol (1.1 eq)
- Potassium Carbonate (K_2CO_3) (2.0 eq, anhydrous)
- Potassium Iodide (KI) (0.1 eq, catalytic)
- Solvent: Acetone or DMF (Dimethylformamide)

Procedure:

- Preparation: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 3-(chloromethyl)-4-methoxybenzaldehyde (10 mmol) in anhydrous Acetone (50 mL).
- Activation: Add Potassium Iodide (1 mmol) to the solution. The iodide acts as a catalyst by converting the benzyl chloride to a more reactive benzyl iodide in situ (Finkelstein reaction).
- Nucleophile Addition: Add p-Cresol (11 mmol) and Potassium Carbonate (20 mmol) to the mixture.
- Reaction: Heat the reaction mixture to reflux (approx. 60°C for Acetone) under a nitrogen atmosphere. Stir vigorously for 6–12 hours. Monitor progress via TLC (Hexane:Ethyl Acetate 4:1) or HPLC.
- Work-up:

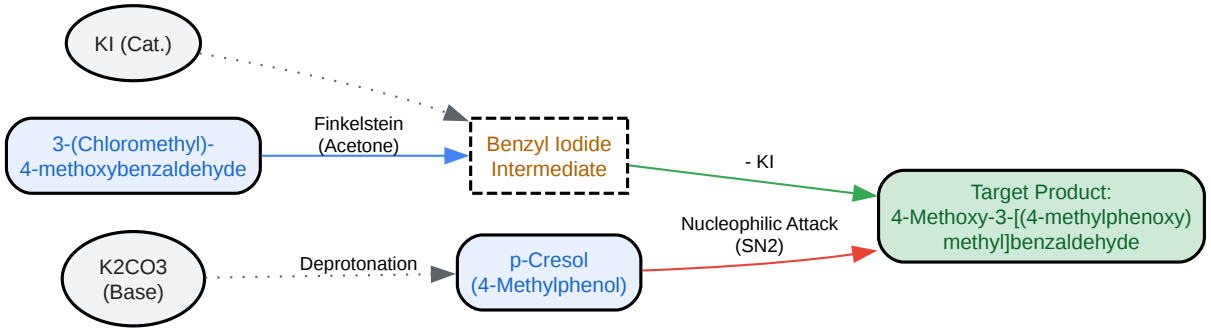
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- Cool the mixture to room temperature.
- Filter off the inorganic salts (KCl, K_2CO_3).
- Concentrate the filtrate under reduced pressure to remove the solvent.[2]
- Dissolve the residue in Ethyl Acetate (50 mL) and wash with 1M NaOH (2 x 20 mL) to remove unreacted p-cresol.
- Wash with Brine (20 mL), dry over anhydrous Na_2SO_4, and concentrate.

- Purification: Recrystallize the crude solid from Ethanol/Hexane or purify via silica gel column chromatography (Eluent: 10-20% EtOAc in Hexanes).

Reaction Mechanism Diagram

The following diagram illustrates the SN2 reaction pathway and the catalytic cycle of Iodide.



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Caption: Synthesis workflow via Williamson etherification involving in-situ Finkelstein activation.

Applications in Drug Development

This aldehyde is a "privileged structure" in medicinal chemistry, serving as a scaffold for PPAR (Peroxisome Proliferator-Activated Receptor) modulators.

PPAR Agonist Synthesis

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The aldehyde group is typically converted into a lipophilic tail or a polar head group in PPAR agonists.

- Pathway: The aldehyde is often subjected to a Knoevenagel condensation with thiazolidinedione (TZD) or similar acidic methylene compounds to generate insulin-sensitizing drugs.
- Relevance: The (4-methylphenoxy)methyl side chain provides essential hydrophobic interactions within the PPAR ligand-binding domain (LBD), mimicking the natural fatty acid ligands.

Metabolic Disease Research

Researchers utilize this intermediate to synthesize libraries of compounds for:

- Type 2 Diabetes: Enhancing insulin sensitivity.
- Dyslipidemia: Regulating HDL/LDL ratios (via PPAR-delta or alpha activation).
- NASH (Non-Alcoholic Steatohepatitis): Reducing liver fat accumulation.

Analytical Characterization (Expected Data)

To validate the identity of CAS 438219-52-4, the following spectral data should be obtained.

Proton NMR (^{1}H-NMR, 400 MHz, $CDCl_3$)

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Chemical Shift (δ)	Multiplicity	Integration	Assignment
9.89	Singlet (s)	1H	Aldehyde (-CHO)
7.85 – 7.80	Multiplet (m)	2H	Aromatic (Benzaldehyde ring H2, H6)
7.10	Doublet (d)	2H	Aromatic (p-Cresol ring)
7.02	Doublet (d)	1H	Aromatic (Benzaldehyde ring H5)
6.85	Doublet (d)	2H	Aromatic (p-Cresol ring)
5.15	Singlet (s)	2H	Benzylic Methylene (-CH_2-O-)
3.95	Singlet (s)	3H	Methoxy (-OCH_3)
2.29	Singlet (s)	3H	Methyl (-CH_3 on p-Cresol)

Infrared Spectroscopy (FT-IR)

- 1685 cm^{-1}: Strong C=O stretching (Aldehyde).
- 1600, 1585 cm^{-1}: Aromatic C=C stretching.
- 1250 cm^{-1}: Strong C-O-C asymmetric stretching (Ether).

Safety & Handling

Signal Word:WARNING

- Hazard Statements:
  - H315: Causes skin irritation.

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- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

- Handling: Handle in a fume hood. Avoid dust formation. Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place (2-8°C recommended) under inert gas (Nitrogen/Argon) to prevent oxidation of the aldehyde to the carboxylic acid.

References

- Sigma-Aldrich. Product Specification: **4-Methoxy-3-[(4-methylphenoxy)methyl]benzaldehyde**. Available at: (Accessed: 2026-03-09).
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Sources

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- 2. CN112724006A - Method for synthesizing p-methoxybenzaldehyde by using anethole as raw material - Google Patents [patents.google.com]
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